

# 3-Chloro-4-methoxybenzenemethanamine chemical properties

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## Compound of Interest

Compound Name: 3-Chloro-4-methoxybenzenemethanamine

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## An In-depth Technical Guide to 3-Chloro-4-methoxybenzenemethanamine

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **3-Chloro-4-methoxybenzenemethanamine**, a key intermediate in pharmaceutical synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

## Chemical and Physical Properties

**3-Chloro-4-methoxybenzenemethanamine**, also known as 3-chloro-4-methoxybenzylamine, is a substituted benzylamine derivative. Its hydrochloride salt is also commonly used in synthesis.

Table 1: Physicochemical Properties of **3-Chloro-4-methoxybenzenemethanamine**

Property	Value	Source(s)
CAS Number	115514-77-7	[1][2][3]
Molecular Formula	C8H10ClNO	[2]
Molecular Weight	171.63 g/mol	[2]
Boiling Point	263.5 °C at 760 mmHg	[2][4]
110 °C at 0.3 Torr	[1]	
Density	1.180 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1][2][4]
pKa	9.01 ± 0.10 (Predicted)	[1][2]
Flash Point	113.2 °C	[2]
Refractive Index	1.549	[2]
Vapor Pressure	0.0102 mmHg at 25°C	[2]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[1]
LogP	2.50760	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	2	[2]
Exact Mass	171.0450916	[2]

Note: The hydrochloride salt (CAS No: 41965-95-1) is a solid with a melting point of 250-255 °C.[5][6]

## Spectral Data

Detailed spectral data is crucial for the identification and characterization of **3-Chloro-4-methoxybenzenemethanamine**. Spectroscopic information, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and Mass Spectrometry, is available through various chemical suppliers and databases.[7][8]

## Experimental Protocols

### Synthesis via the Delepine Reaction

A patented method for preparing high-purity **3-Chloro-4-methoxybenzenemethanamine** involves a multi-step synthesis starting from 3-chloro-4-methoxybenzyl alcohol.<sup>[9]</sup> This process is an adaptation of the Delepine reaction.

#### Step 1: Chlorination of the Alcohol

- **Reactants:** 3-chloro-4-methoxybenzyl alcohol is used as the starting material. Phosphorus oxychloride ( $\text{POCl}_3$ ) serves as the chlorinating agent.
- **Solvent:** The reaction is carried out in tetrahydrofuran (THF).
- **Procedure:** 3-chloro-4-methoxybenzyl alcohol is reacted with phosphorus oxychloride in THF to substitute the hydroxyl group with a chlorine atom, yielding 3-chloro-4-methoxybenzyl chloride.<sup>[9]</sup> The molar ratio of the alcohol to phosphorus oxychloride is typically between 1:1 and 1:1.5.<sup>[9]</sup>

#### Step 2: Formation of the Quaternary Ammonium Salt

- **Reactants:** The 3-chloro-4-methoxybenzyl chloride produced in the previous step is reacted with hexamethylenamine (urotropin).
- **Solvent:** The reaction is conducted in ethanol.
- **Procedure:** The reactants are mixed in ethanol at a temperature of 60-70 °C to form the corresponding quaternary ammonium salt. The molar ratio of the benzyl chloride to hexamethylenamine is approximately 1:1 to 1:1.2.<sup>[9]</sup>

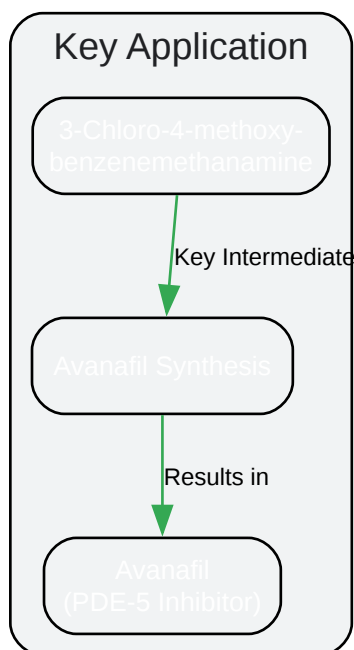
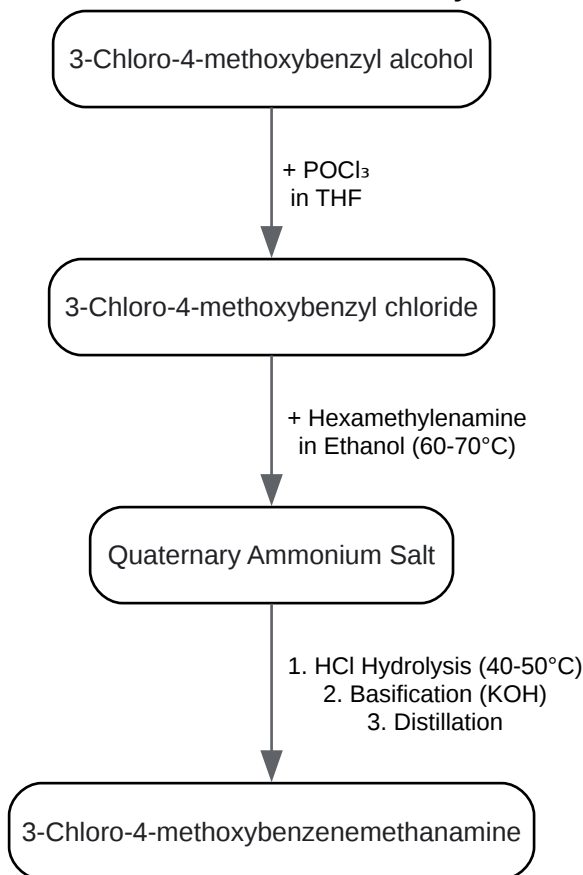
#### Step 3: Hydrolysis of the Salt

- **Reagents:** The quaternary ammonium salt is hydrolyzed using hydrochloric acid (HCl). Potassium hydroxide (or sodium hydroxide) is used for basification.
- **Procedure:** The salt is subjected to hydrolysis with HCl at 40-50 °C. Following hydrolysis, the reaction mixture is made alkaline by adding a base like potassium hydroxide to a pH greater

than 7.[9]

- Purification: The final product, **3-Chloro-4-methoxybenzenemethanamine**, is isolated and purified by distillation.[9]

## Synthesis Workflow for 3-Chloro-4-methoxybenzenemethanamine

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